

Personal protective equipment for handling Brd-IN-3

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Compound of Interest

Compound Name: Brd-IN-3

Cat. No.: B12424160

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Essential Safety and Handling Guide for Brd-IN-3

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **Brd-IN-3**, a potent PCAF bromodomain inhibitor.

This document provides crucial safety and logistical information for the handling and disposal of **Brd-IN-3** (CAS No. 2351938-32-2). Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on safety data for structurally similar pyrrolo[3,2-d]pyrimidine derivatives and general best practices for handling potent, research-grade enzyme inhibitors.

Compound Information

Identifier	Value
Compound Name	Brd-IN-3
Synonyms	(R,R)-36n
CAS Number	2351938-32-2[1]
Molecular Formula	C21H25N5O3[1]
Molecular Weight	395.45 g/mol [1]
Description	A highly potent PCAF bromodomain (BRD) inhibitor, also showing activity against GCN5 and FALZ.[1]
Use	For research use only. Not for human use.[1]

Hazard Assessment and Personal Protective Equipment (PPE)

Due to the lack of a specific SDS for **Brd-IN-3**, a thorough risk assessment is critical before handling. Based on the hazard statements for similar pyrrolo[3,2-d]pyrimidine compounds, **Brd-IN-3** should be treated as a hazardous substance.[2]

Potential Hazards:

- Toxic if swallowed: Similar compounds are classified as acutely toxic if ingested.[2]
- Causes skin irritation: May cause irritation upon skin contact.[2]
- Causes serious eye irritation: May cause significant eye irritation.[2]
- May cause respiratory irritation: Inhalation of dust or aerosols may irritate the respiratory system.[2]

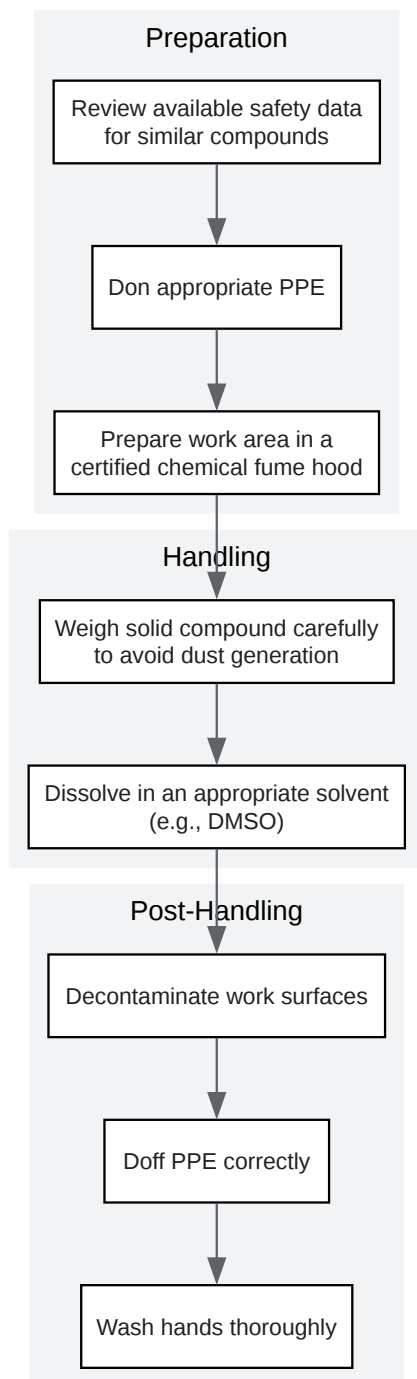
Mandatory Personal Protective Equipment (PPE):

Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be used when there is a splash hazard.	To prevent eye contact which can cause serious irritation.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or disposable gown should be worn to prevent skin contact.	To prevent skin irritation and absorption.[2]
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.	To prevent inhalation and respiratory irritation.[2]

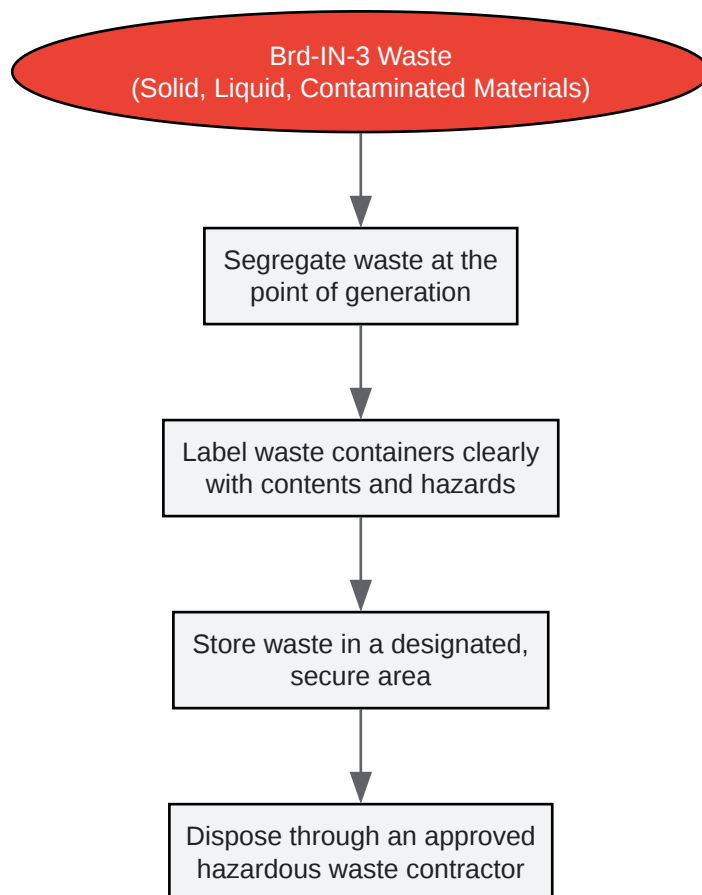
Operational Plan for Safe Handling

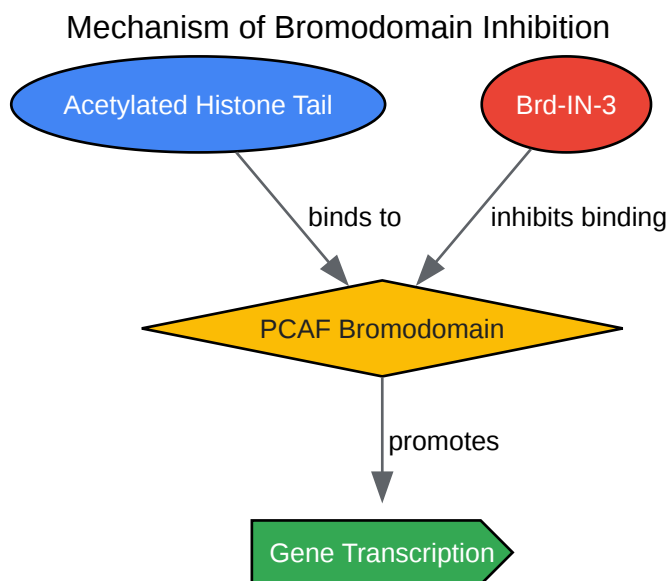
A clear and concise workflow is essential to minimize exposure and ensure safety during the handling of **Brd-IN-3**.

Brd-IN-3 Handling Workflow



Brd-IN-3 Disposal Pathway





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References

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- 2. echemi.com [echemi.com]
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